

Application Notes and Protocols: Fmoc-NH-PEG4-CH2CH2COOH Solubility

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Compound of Interest		
Compound Name:	Fmoc-NH-PEG4-CH2CH2COOH	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-NH-PEG4-CH2CH2COOH is a bifunctional linker widely utilized in bioconjugation, peptide synthesis, and the development of antibody-drug conjugates (ADCs) and PROTACs.[1] [2][3][4] Its structure incorporates a base-labile Fmoc-protected amine, a hydrophilic tetraethylene glycol (PEG4) spacer, and a terminal carboxylic acid.[1][3] The PEG spacer enhances the solubility and biocompatibility of the resulting conjugates.[1][3][5][6] A thorough understanding of its solubility in common organic solvents is critical for its effective use in synthetic workflows. These application notes provide a summary of the solubility of Fmoc-NH-PEG4-CH2COOH in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Dichloromethane (DCM), along with a detailed protocol for solubility determination.

Solubility Data

The solubility of **Fmoc-NH-PEG4-CH2CH2COOH** is a key parameter for its handling and application in various chemical reactions. While qualitatively described as soluble in several common organic solvents, quantitative data is essential for precise experimental design.[1]

Qualitative Solubility:

Fmoc-NH-PEG4-CH2COOH is generally described as soluble in common organic solvents such as DMF, DMSO, and DCM.[1]



Quantitative Solubility:

Quantitative solubility data is crucial for preparing stock solutions and ensuring the homogeneity of reaction mixtures. The following table summarizes the available quantitative solubility information.

Solvent	Abbreviation	Quantitative Solubility	Notes
Dimethyl sulfoxide	DMSO	100 mg/mL (205.11 mM)	May require sonication to fully dissolve. It is important to use anhydrous (hygroscopic) DMSO for best results.[2]
Dimethylformamide	DMF	Soluble	No specific quantitative data is readily available in the literature, but it is widely reported as soluble.[1][7]
Dichloromethane	DCM	Soluble	No specific quantitative data is readily available in the literature, but it is widely reported as soluble.[1][7]

Experimental Protocol: Determination of Solubility using the Shake-Flask Method

This protocol outlines a reliable method for determining the thermodynamic solubility of **Fmoc-NH-PEG4-CH2COOH** in a solvent of interest.[8][9]

3.1. Materials and Equipment



Fmoc-NH-PEG4-CH2CH2COOH

- Solvent of interest (e.g., DMF, DCM)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (0.2 μm, chemically compatible with the solvent)
- Syringes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes

3.2. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of Fmoc-NH-PEG4-CH2CH2COOH to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial on an orbital shaker and agitate at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
 - Centrifuge the vial to further pellet the undissolved solid.



- \circ Carefully withdraw the supernatant using a syringe and filter it through a 0.2 μ m syringe filter to remove any remaining solid particles.
- Quantification of Solute:
 - Prepare a series of standard solutions of Fmoc-NH-PEG4-CH2CH2COOH of known concentrations in the same solvent.
 - Analyze the filtered supernatant and the standard solutions by HPLC.
 - Construct a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
 - Determine the concentration of Fmoc-NH-PEG4-CH2CH2COOH in the filtered supernatant by interpolating its peak area on the calibration curve.

3.3. Data Reporting

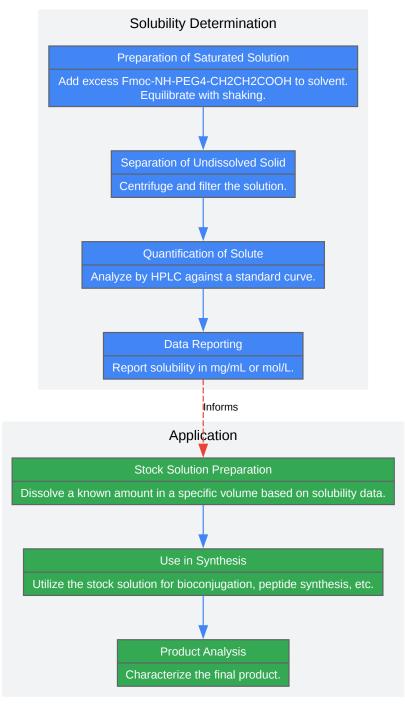
The solubility is reported as the concentration of the saturated solution, typically in mg/mL or mol/L, at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility and the subsequent application of this knowledge.



Workflow for Solubility Determination and Application



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Caption: Workflow for determining and applying the solubility of **Fmoc-NH-PEG4- CH2CH2COOH**.

Handling and Storage

- Storage: Fmoc-NH-PEG4-CH2CH2COOH should be stored at -20°C in a dry and dark environment.[1] For solutions in DMSO, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.[2]
- Handling: Before use, allow the container to warm to room temperature to prevent moisture condensation.[1] It is advised to handle the compound in a chemical fume hood and wear appropriate personal protective equipment, including gloves and safety goggles.[10]

Conclusion

A comprehensive understanding of the solubility of **Fmoc-NH-PEG4-CH2CH2COOH** in DMF, DMSO, and DCM is fundamental for its successful application in research and development. While readily soluble in these solvents, quantitative data, particularly for DMSO, allows for precise and reproducible experimental design. The provided protocol for solubility determination offers a standardized approach to ascertain solubility in other solvent systems, further empowering researchers in their synthetic endeavors.

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